

UMI-77 solubility issues and best practices

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Compound of Interest

Compound Name: UMI-77-d4

Cat. No.: B12424452

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UMI-77 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of UMI-77, a selective Mcl-1 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is UMI-77 and what is its primary mechanism of action?

UMI-77 is a potent and selective small-molecule inhibitor of the anti-apoptotic protein Myeloid cell leukemia-1 (Mcl-1), which is a member of the Bcl-2 family.[1][2][3] UMI-77 binds to the BH3-binding groove of Mcl-1 with a high affinity (K_i of approximately 490 nM), thereby disrupting the interaction between Mcl-1 and pro-apoptotic proteins like Bak and Bax.[2][3][4] This disruption leads to the activation of the intrinsic apoptotic pathway, making UMI-77 a valuable tool for cancer research.[3]

Q2: I am observing precipitation of UMI-77 in my cell culture medium. What could be the cause?

Precipitation of UMI-77 in aqueous-based cell culture media is a common issue due to its limited water solubility.[4] This can be caused by several factors:

- High final concentration: Exceeding the solubility limit of UMI-77 in the final culture medium.

- Improper initial dissolution: Not fully dissolving the compound in a suitable organic solvent before dilution.
- "Shock" precipitation: Rapidly diluting a concentrated stock solution into the aqueous medium without proper mixing.
- Low-quality or old DMSO: Using DMSO that has absorbed moisture can significantly reduce the solubility of UMI-77.[3]

Q3: What is the recommended solvent for preparing UMI-77 stock solutions?

Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing UMI-77 stock solutions.[3][5][6] It is crucial to use fresh, anhydrous DMSO as it is hygroscopic, and absorbed moisture can negatively impact solubility.[3] Ethanol can also be used, but the achievable concentration is typically lower than with DMSO.[4]

Q4: What are the recommended storage conditions for UMI-77 powder and stock solutions?

- Powder: Store at -20°C for long-term storage (up to 3 years).[1][5] It can be stored at 4°C for shorter periods (up to 2 years).[1][5]
- Stock Solutions (in solvent): For optimal stability, store stock solutions at -80°C for up to 6 months.[1][5][6] Storage at -20°C is suitable for up to 1 month.[1][5][6] It is generally not recommended to store solutions for long periods.[4]

Troubleshooting Guide

Issue: Difficulty Dissolving UMI-77 Powder

Symptoms:

- Visible particulate matter in the solvent after vortexing.
- Cloudy or milky appearance of the solution.

Possible Causes:

- Insufficient solvent volume.

- Inadequate mixing.
- Compound has reached its solubility limit in the chosen solvent.

Solutions:

- Increase Solvent Volume: Gradually add more solvent while vortexing to see if the compound dissolves.
- Apply Gentle Heat: Warm the tube at 37°C for 10-15 minutes.[\[4\]](#)
- Use Sonication: Place the tube in an ultrasonic bath for a short period to aid dissolution.[\[2\]](#)[\[4\]](#)
- Confirm Solvent Quality: Use fresh, anhydrous DMSO for best results.[\[3\]](#)

Issue: Precipitation Upon Dilution into Aqueous Media

Symptoms:

- The medium becomes cloudy or hazy immediately after adding the UMI-77 stock solution.
- Visible crystals or precipitate form over time in the culture plate.

Solutions:

- Serial Dilution: Instead of a single large dilution, perform one or more intermediate dilutions in your culture medium.
- Vortex During Dilution: Add the stock solution dropwise to the medium while gently vortexing or swirling to ensure rapid and even distribution.
- Lower the Final Concentration: If precipitation persists, the final concentration may be too high for the aqueous environment. Consider reducing the working concentration.
- Use a Formulation for In Vivo Studies: For higher concentrations in aqueous solutions, consider using a formulation with co-solvents like PEG300 and Tween 80, as described in the In Vivo Formulation table below.[\[1\]](#)[\[2\]](#)

Data and Protocols

Solubility Data

The solubility of UMI-77 can vary between suppliers. The following table summarizes reported solubility data.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 23.4[4]	≥ 50	Some sources report higher solubility: 28 mg/mL (59.79 mM)[5] [6], 86 mg/mL (183.63 mM)[2], and 93 mg/mL (198.57 mM) [3]. Use fresh, anhydrous DMSO.[3]
Ethanol	≥ 7.2[4]	≥ 15.37	Sonication is recommended to aid dissolution.[2]
Water	Insoluble[4]	Insoluble	

In Vivo Formulation Protocols

For animal studies, specific formulations are required to maintain UMI-77 in solution.

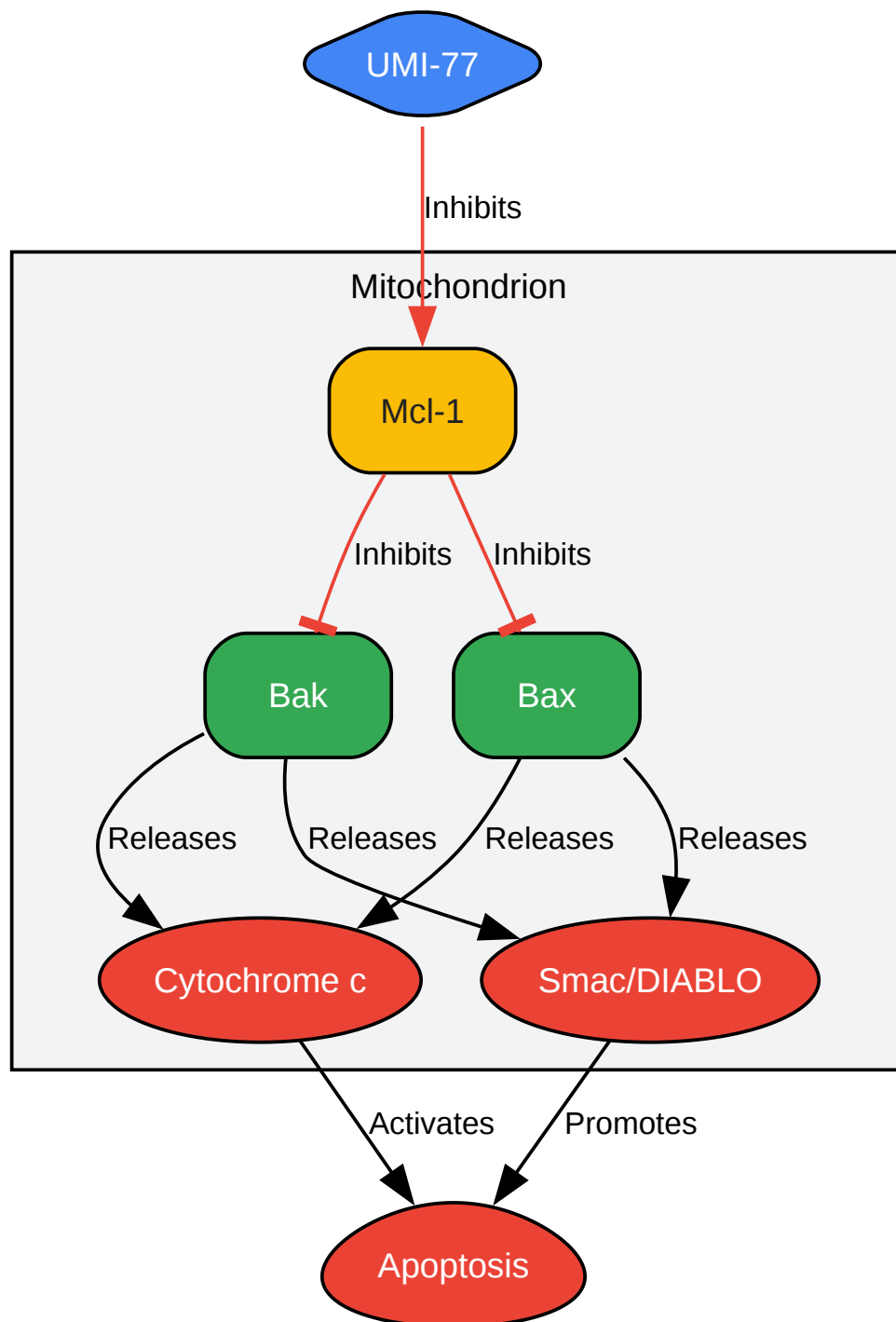
Formulation	Composition	Final Concentration	Preparation Method
Formulation 1	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	≥ 2.5 mg/mL (5.34 mM)[1]	Add solvents sequentially. Ensure the solution is clear before adding the next solvent.[1]
Formulation 2	10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (5.34 mM) [1]	This results in a suspension. Ultrasonication is recommended.[1]
Formulation 3	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	8.6 mg/mL (18.36 mM)[2]	Add solvents sequentially and ensure clarity at each step. Heating and/or sonication may be necessary.[2]

Experimental Protocol: Preparing a 10 mM UMI-77 Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the desired amount of UMI-77 powder (Molecular Weight: 468.34 g/mol). For example, to prepare 1 mL of a 10 mM solution, you would need 4.68 mg.
- **Add Solvent:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the UMI-77 powder.
- **Dissolve:** Vortex the solution thoroughly. If complete dissolution is not achieved, warm the vial at 37°C for 10 minutes and/or sonicate for a few minutes.[4]
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months.[5][6]

Visualizations

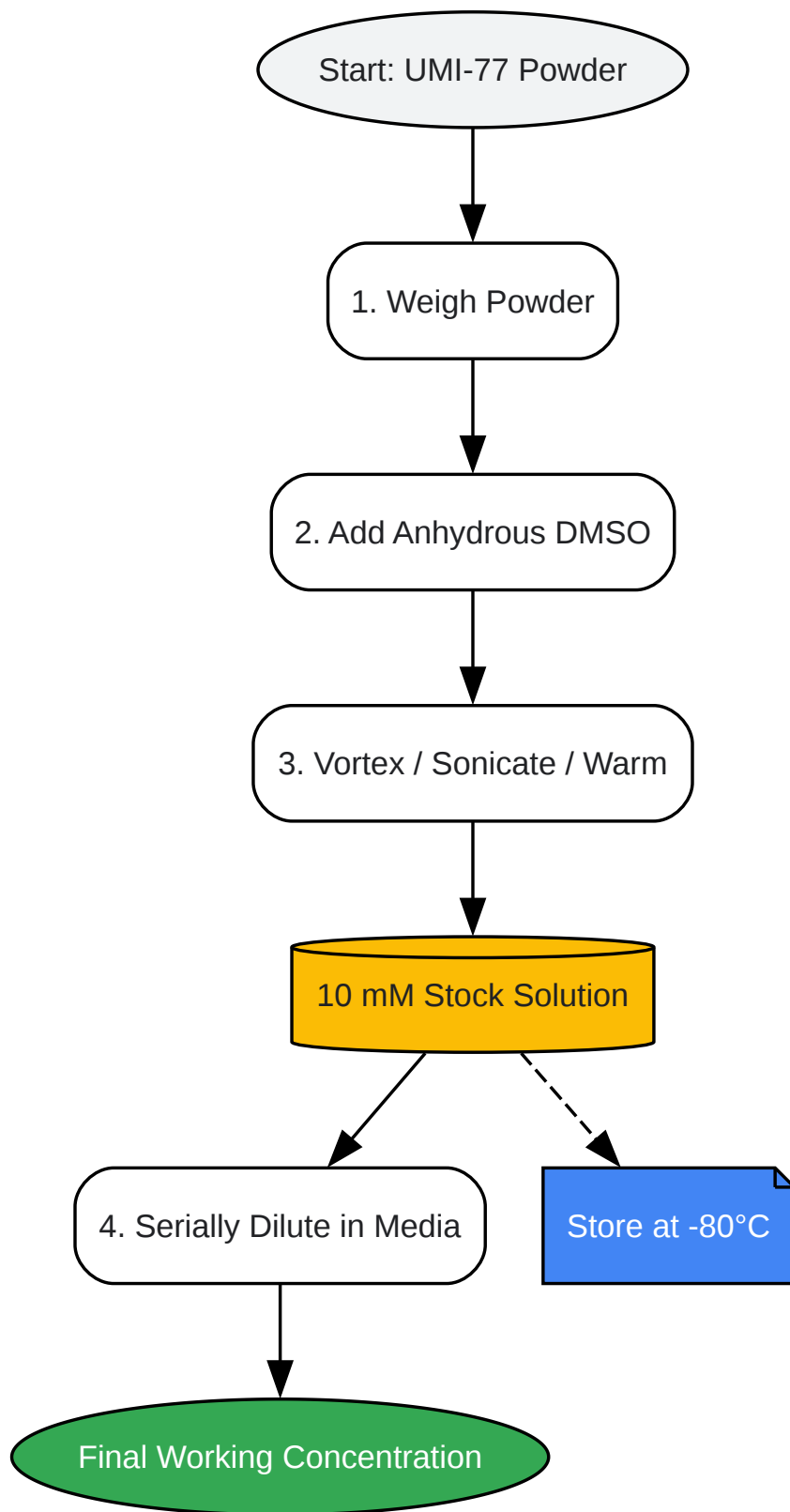
UMI-77 Mechanism of Action: Apoptosis Induction



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Caption: UMI-77 inhibits Mcl-1, leading to apoptosis.

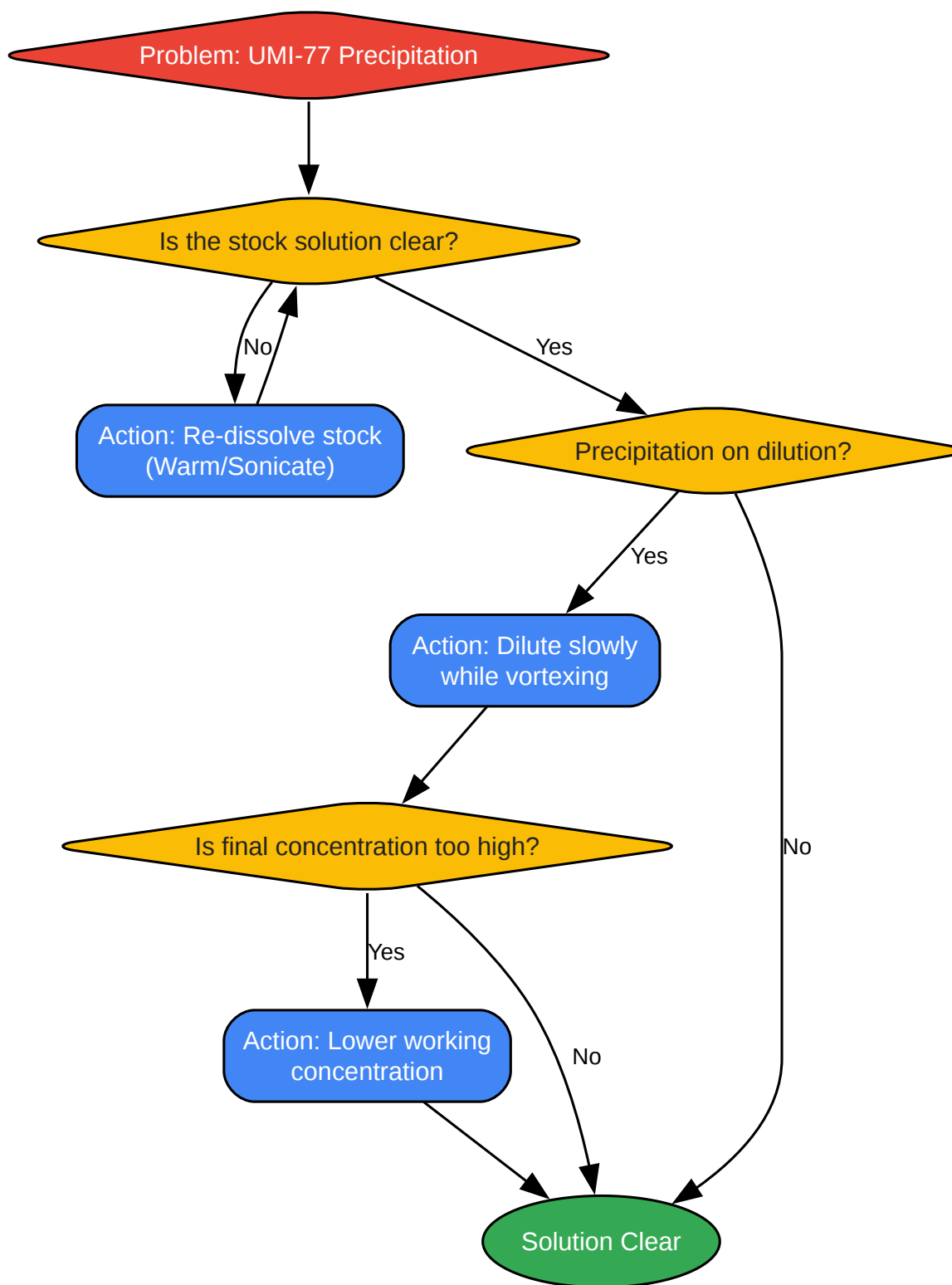
Experimental Workflow: Preparing UMI-77 for Cell Culture



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Caption: Workflow for preparing UMI-77 working solutions.

Troubleshooting Logic: UMI-77 Precipitation Issues



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Caption: Troubleshooting guide for UMI-77 precipitation.

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